

Application Notes and Protocols for Neodymium Isotope Measurement by TIMS

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Compound of Interest

Compound Name: Neodymium-142

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These application notes provide a comprehensive overview and detailed protocols for the determination of neodymium (Nd) isotopic compositions using Thermal Ionization Mass Spectrometry (TIMS). The methodologies outlined are critical for applications requiring high-precision isotope data, such as geochronology, geochemistry, cosmochemistry, and environmental sciences.[1][2] The protocols cover the entire workflow, from sample preparation and chemical separation to mass spectrometric analysis and data processing.

I. Introduction to Neodymium Isotope Analysis by TIMS

Neodymium has seven naturally occurring isotopes, and the radiogenic isotope ^{143}Nd is produced by the alpha decay of ^{147}Sm . The precise measurement of the $^{143}\text{Nd}/^{144}\text{Nd}$ ratio is a powerful tool in various scientific fields.[1] Thermal Ionization Mass Spectrometry (TIMS) is a benchmark technique for achieving the high precision and accuracy required for these measurements.[2][3] TIMS analysis involves the thermal ionization of a purified Nd sample loaded onto a metal filament, followed by the mass separation and detection of the ion beams.[4] The technique is capable of producing isotopic data with significantly higher precision than in-situ methods, making it indispensable for studies requiring high temporal resolution.[2]

II. Experimental Protocols

A successful Nd isotope analysis by TIMS relies on a meticulous experimental procedure to ensure the purity of the sample and the accuracy of the measurement. The following sections detail the key steps.

Protocol 1: Sample Digestion

This protocol is suitable for the dissolution of rock and mineral samples. For other matrices, such as biological tissues (e.g., dental enamel), modifications to the cleaning and digestion procedure may be necessary.[\[5\]](#)[\[6\]](#)

Materials:

- Rock/mineral powder (100–200 mg)[\[7\]](#)
- 15 mL Savillex® PFA beakers[\[7\]](#)
- Concentrated hydrofluoric acid (HF)
- Concentrated nitric acid (HNO₃)
- Concentrated hydrochloric acid (HCl)
- Aqua regia (3:1 mixture of concentrated HCl and HNO₃)
- Hot plate

Procedure:

- Accurately weigh approximately 100–200 mg of the sample powder into a clean 15 mL Savillex® beaker.[\[7\]](#)
- Add a mixture of concentrated HF and HNO₃ to the beaker.
- Place the beaker on a hot plate and heat for 2–3 days to ensure complete digestion.[\[7\]](#)
- Allow the solution to evaporate to dryness overnight.[\[7\]](#)
- Add concentrated HCl to the residue, heat for another day, and then evaporate to dryness.[\[7\]](#)

- Dissolve the final residue in 2–4 mL of 2.5 M HCl and centrifuge the solution.[\[7\]](#)
- If a residue persists, treat the sample with aqua regia until the solution is clear, then evaporate to dryness and re-dissolve in 2.5 M HCl before centrifuging again.[\[7\]](#)

Protocol 2: Chemical Separation of Neodymium

This two-stage ion-exchange chromatography protocol is designed to separate Rare Earth Elements (REEs), including Nd, from the sample matrix and then to isolate Nd from other REEs. This is crucial to avoid isobaric interferences during mass spectrometric analysis.[\[2\]](#)

Materials:

- Bio-Rad AG® 50W-X8 cation exchange resin[\[7\]](#)
- Eichrom Ln Spec™ resin[\[7\]](#)
- Teflon® and quartz chromatography columns[\[7\]](#)
- 2.5 M Hydrochloric acid (HCl)
- 6 M Hydrochloric acid (HCl)
- 0.18 M Hydrochloric acid (HCl)

Procedure:

Stage 1: Separation of REEs from the Matrix

- Prepare a Teflon® column with Bio-Rad AG® 50W-X8 cation exchange resin.
- Load 1-2 mL of the sample solution (in 2.5 M HCl) from Protocol 1 onto the column.[\[7\]](#)
- Elute the Sr fraction with 2.5 M HCl (this fraction can be collected for Sr isotope analysis).[\[7\]](#)
- Elute the REE fraction with 6 M HCl and collect it in a clean Savillex® beaker.[\[7\]](#)
- Evaporate the collected REE fraction to dryness.[\[7\]](#)

Stage 2: Isolation of Neodymium

- Dissolve the dried REE fraction in 0.18 M HCl.[\[7\]](#)
- Prepare a quartz column with Eichrom Ln Spec™ resin.[\[7\]](#)
- Load the REE solution onto the Ln Spec™ column.
- Elute the Nd fraction with 0.18 M HCl and collect it in a clean Savillex® beaker.[\[7\]](#)
- Evaporate the purified Nd fraction to dryness in preparation for mass spectrometry.[\[7\]](#)

Protocol 3: TIMS Filament Loading and Mass Spectrometry

This protocol describes the loading of the purified Nd sample onto a filament assembly for TIMS analysis. Both double/triple filament and NdO⁺ methods are described, as the choice can depend on sample size and desired precision.

Materials:

- Purified Nd sample
- Rhenium (Re) filaments (double, triple, or single)[\[3\]](#)[\[7\]](#)
- Phosphoric acid (H₃PO₄), 0.25 M[\[7\]](#)
- Tantalum oxide (Ta₂O₅) activator slurry (for NdO⁺ method)[\[8\]](#)
- Micropipette
- TIMS instrument (e.g., Thermo Scientific™ TRITON™ Plus)[\[1\]](#)

Procedure:

Method A: Nd⁺ on Double/Triple Filaments

- Use pre-degassed double or triple rhenium filament assemblies.[\[3\]](#)[\[7\]](#)

- Dissolve the dried, purified Nd sample in 1-2 μL of dilute acid (e.g., 0.25 M H_3PO_4 or 10% HNO_3).[\[7\]](#)[\[9\]](#)
- Carefully load the Nd solution onto the side/evaporation filament(s) of the assembly.[\[3\]](#)
- Mount the filament assembly into the TIMS turret.

Method B: NdO^+ on Single Filaments (for small samples)

- This method is advantageous for very small sample sizes (e.g., 1-10 ng).[\[2\]](#)[\[8\]](#)
- Load the Nd sample dissolved in 2 μL of 2N nitric acid onto a single Re filament.[\[8\]](#)
- Add 2 μL of a tantalum oxide (Ta_2O_5) activator slurry to facilitate the formation of NdO^+ ions.
[\[8\]](#)
- This method enhances ionization efficiency, allowing for precise measurements on nanogram-level samples.[\[8\]](#)

Mass Spectrometric Analysis:

- Introduce the turret into the TIMS source chamber and evacuate.
- Slowly increase the current to the filaments to achieve a stable ion beam. The ionization temperature for Nd measurements typically ranges from 1650 to 1750 $^{\circ}\text{C}$.[\[7\]](#)[\[10\]](#)
- Measure the Nd isotope ratios using a static or multi-dynamic data acquisition mode with Faraday detectors.[\[3\]](#)[\[7\]](#) A typical analysis may consist of 14 blocks of 15 cycles each, with an integration time of ~ 8.3 seconds per cycle.[\[7\]](#)
- Data is corrected for mass fractionation by normalizing to a stable isotope ratio, typically $^{146}\text{Nd}/^{144}\text{Nd} = 0.7219$, using an exponential law.[\[3\]](#)[\[7\]](#)[\[9\]](#)

III. Data Presentation

The following tables summarize key quantitative parameters for the TIMS analysis of Neodymium isotopes.

Table 1: Sample Preparation and Chemical Separation Parameters

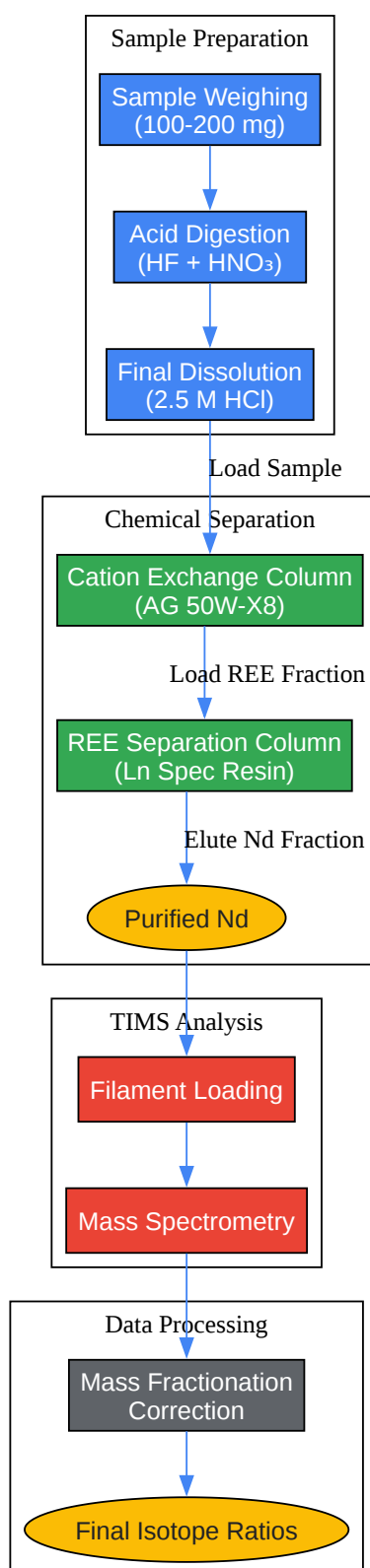
Parameter	Value/Reagent	Source
Sample Amount (Rock Powder)	100–200 mg	[7]
Digestion Acids	HF, HNO ₃ , HCl, Aqua Regia	[7]
Cation Exchange Resin	Bio-Rad AG® 50W-X8	[7]
REE Separation Resin	Eichrom Ln Spec™	[7]
Eluent for Sr Fraction	2.5 M HCl	[7]
Eluent for REE Fraction	6 M HCl	[7]
Eluent for Nd Fraction	0.18 M HCl	[7]

Table 2: TIMS Instrument and Measurement Parameters

Parameter	Value/Setting	Source
Instrument	TRITON or Phoenix TIMS	[7]
Filament Type	Rhenium (Re), double or triple assembly	[3][7]
Loading Solution	0.25 M H ₃ PO ₄	[7]
Sample Amount (on filament)	100-500 ng (Nd ⁺); 1-10 ng (NdO ⁺)	[1][8]
Ionization Temperature	1650–1750 °C	[7]
Data Acquisition Mode	Static or Multi-dynamic	[3][7]
¹⁴⁴ Nd Ion Beam Intensity	> 1–3 V	[7]
Data Acquisition Scheme	e.g., 14 blocks of 15 cycles each	[7]
Integration Time per Cycle	~8.3 seconds	[7]
Mass Fractionation Correction	Normalize to ¹⁴⁶ Nd/ ¹⁴⁴ Nd = 0.7219	[3][7][9]
Reference Standard (JNd-i) ¹⁴³ Nd/ ¹⁴⁴ Nd	~0.512107	[7]

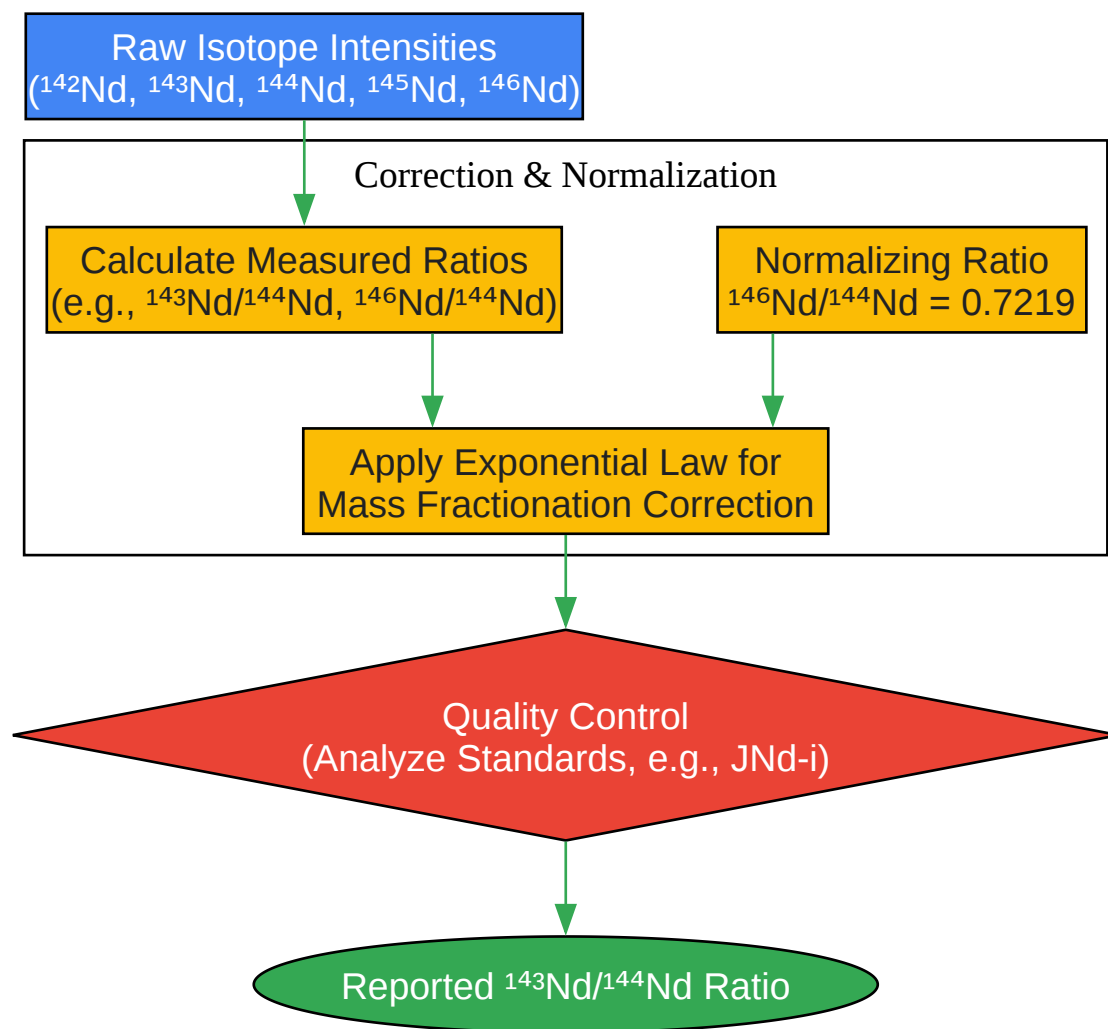
IV. Visualizations

The following diagrams illustrate the workflow and logical relationships in the TIMS protocol for Neodymium isotope measurement.



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Caption: Experimental workflow for Nd isotope measurement by TIMS.



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Caption: Logical relationships in data processing and quality control.

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